

Publish Comparison Guide: UNC 1215 & Negative Control (UNC 1079)

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Compound of Interest

Compound Name: *UNC 1215*

Cat. No.: *B1574462*

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Executive Summary

UNC 1215 is the first-in-class, potent, and selective chemical probe for the L3MBTL3 methyl-lysine reader domain.^[1] It functions by competitively displacing mono- and dimethyl-lysine containing peptides from the MBT domains of L3MBTL3.^[1]

To validate biological findings derived from **UNC 1215**, researchers must use the designated negative control, UNC 1079. While structurally analogous, UNC 1079 exhibits significantly reduced affinity for L3MBTL3, allowing it to distinguish on-target effects from off-target toxicity or non-specific interactions.

Quick Comparison Table

Feature	UNC 1215 (Active Probe)	UNC 1079 (Negative Control)
Primary Target	L3MBTL3 (Methyl-lysine reader)	Inactive (Low affinity for L3MBTL3)
Binding Affinity ()	120 nM	> 1,000 nM (Weak)
Potency ()	40 nM	~8,000 nM (8 µM)
Key Structural Feature	Pyrrolidine-piperidine moiety	Piperidine-piperidine moiety
Mechanism	Polyvalent (2:[1]2) Dimerization	Steric clash prevents high-affinity binding
Cellular Effect	Increases L3MBTL3 mobility (FRAP)	No effect on L3MBTL3 mobility

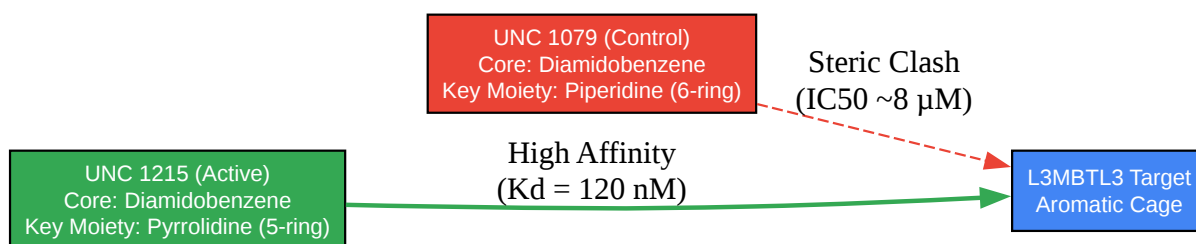
Chemical Structure & Mechanism of Action

The structural difference between the active probe and its negative control is subtle but functionally critical. This "matched pair" design ensures that physicochemical properties (solubility, permeability) remain similar while specific binding is abrogated.

Structural Logic

- **UNC 1215 (Active):** Contains a pyrrolidine ring attached to a piperidine scaffold. This 5-membered ring mimics the methylated lysine side chain, fitting precisely into the aromatic cage of the L3MBTL3 MBT domains.
- **UNC 1079 (Control):** Substitutes the pyrrolidine with a piperidine (6-membered) ring. This slight increase in steric bulk disrupts the fit within the aromatic cage, drastically reducing affinity without altering the molecule's general "drug-like" properties.

Visualization of Structural Difference



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Figure 1: Structural logic of the probe vs. control pair. The expansion from a 5-membered pyrrolidine (**UNC 1215**) to a 6-membered piperidine (UNC 1079) abolishes specific binding.

Experimental Protocols & Usage

To maintain Scientific Integrity, experiments must be self-validating. Always run **UNC 1215** and UNC 1079 side-by-side at identical concentrations.

A. In Vitro Validation: AlphaScreen Assay

This assay measures the displacement of a biotinylated methyl-lysine peptide from the His-tagged L3MBTL3 protein.

Protocol:

- Reagents: Use His-tagged L3MBTL3 (MBT domains) and Biotinylated-H4K20me2 peptide.
- Setup: Prepare donor beads (Streptavidin) and acceptor beads (Nickel Chelate).
- Incubation:
 - Incubate L3MBTL3 (100 nM) with Peptide (50 nM) and varying concentrations of **UNC 1215** or UNC 1079 for 30 mins at RT.
 - Add Acceptor and Donor beads. Incubate for 60 mins in the dark.
- Readout: Measure signal on an EnVision plate reader (Excitation 680 nm / Emission 520-620 nm).

- Validation Criteria:
 - **UNC 1215**: Should show a sigmoidal dose-response with
.
 - UNC 1079: Should show minimal signal loss up to 1 μ M, with measurable activity only appearing >5-10 μ M.

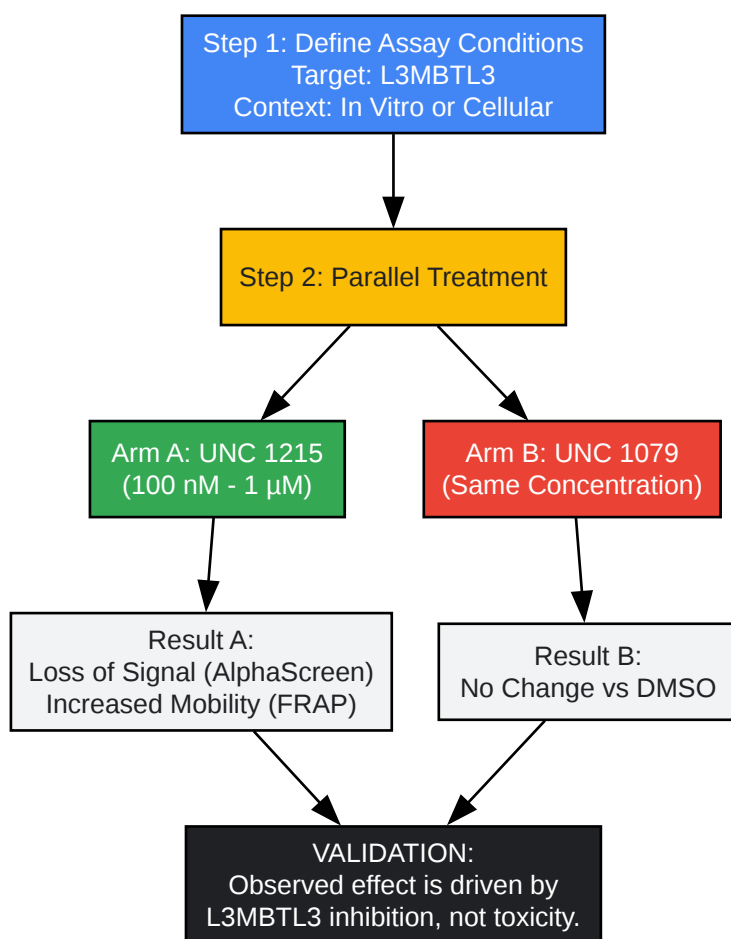
B. Cellular Validation: FRAP (Fluorescence Recovery After Photobleaching)

L3MBTL3 binds to chromatin. Inhibiting this binding increases the protein's mobility within the nucleus.

Protocol:

- Transfection: Transfect HEK293 cells with GFP-L3MBTL3.
- Treatment: Treat cells with 1 μ M of **UNC 1215** or UNC 1079 for 1-2 hours.
- Bleaching: Use a confocal microscope to photobleach a specific nuclear region (ROI).
- Recovery Measurement: Monitor fluorescence recovery in the ROI every 2 seconds for 2 minutes.
- Data Analysis: Calculate
(half-time of recovery).
 - **UNC 1215**: Significantly decreases
(faster recovery) as the protein is released from chromatin.
 - UNC 1079:
should be indistinguishable from DMSO control.

Experimental Workflow Diagram



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Figure 2: Validation workflow. Any biological phenotype observed with **UNC 1215** must disappear when substituted with UNC 1079 to be considered on-target.

Quantitative Performance Data

The following data aggregates results from the Structural Genomics Consortium (SGC) and primary literature.

Metric	UNC 1215 (Probe)	UNC 1079 (Negative Control)	Fold Selectivity
(ITC)		Not determined (Low binding)	> 100x
(AlphaScreen)			~200x
Selectivity (vs MBT Family)	>50-fold (vs L3MBTL1)	N/A	N/A
Selectivity (vs Readers)	>100-fold (vs 200+ domains)	N/A	N/A

Note on Selectivity: **UNC 1215** is highly selective for L3MBTL3 over L3MBTL1 (

for L3MBTL1). However, at high concentrations (>5 μ M), off-target effects on L3MBTL1 may occur. Always titrate carefully.

References

- Discovery of **UNC 1215**: James, L. I., et al. (2013).[2] "Discovery of a chemical probe for the L3MBTL3 methyl-lysine reader domain." Nature Chemical Biology, 9(3), 184-191.
- SGC Probe Characterization: Structural Genomics Consortium.[2] "UNC1215 Probe Summary." The SGC.[2][3]
- Negative Control Data: Cayman Chemical. "UNC1079 Product Information."
- Structure-Activity Relationship: James, L. I., & Frye, S. V. (2013). "The structure-activity relationships of L3MBTL3 inhibitors." MedChemComm.

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Sources

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- [2. UNC 1215 | UNC1215 | Tocris Bioscience \[tocris.com\]](#)
- [3. caymanchem.com \[caymanchem.com\]](#)
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